

GSK1059865 solubility issues and solutions

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Compound of Interest

Compound Name: GSK1059865

Cat. No.: B15620036

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GSK1059865 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with essential information regarding the solubility of **GSK1059865**. Below you will find frequently asked questions, troubleshooting guides, and detailed protocols to address common challenges encountered during experimentation.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for creating a high-concentration stock solution of **GSK1059865**?

A1: For initial stock solutions, dimethylsulfoxide (DMSO) is the recommended solvent. **GSK1059865** is soluble in DMSO at concentrations up to 200 mg/mL (approximately 458.38 mM).[1][2] It is critical to use newly opened, anhydrous DMSO, as the compound is hygroscopic and absorbed water can significantly impact solubility.[1] Gentle warming and ultrasonication may be required to fully dissolve the compound.[1][2]

Q2: My **GSK1059865** is precipitating when I dilute my DMSO stock into aqueous buffer or cell culture media. What should I do?

A2: This is a common issue due to the low aqueous solubility of **GSK1059865**. To mitigate precipitation, it is crucial to first dissolve the compound in 100% DMSO and then dilute this stock solution with the aqueous buffer of choice.[3] For cell-based assays, ensure the final concentration of DMSO in the culture media is kept low (typically <0.5%) to avoid solvent-induced cytotoxicity. Perform serial dilutions and add the compound to the media with vigorous vortexing or stirring.

Q3: Can I prepare **GSK1059865** for in vivo administration without using DMSO?

A3: Yes, several DMSO-free formulations have been successfully used for in vivo studies. These typically involve using co-solvents and excipients to improve solubility and stability in aqueous vehicles. Common formulations include saline with 0.5% (v/v) TWEEN 80 or suspensions using cyclodextrins like 30% SBE- β -CD.[1][2][4]

Q4: How should I store **GSK1059865** solutions to maintain stability?

A4: **GSK1059865** powder is stable for up to 3 years when stored at -20°C.[2] Once dissolved in a solvent, it is recommended to store stock solutions at -80°C for up to 6 months or -20°C for up to 1 month to ensure stability.[2] Avoid repeated freeze-thaw cycles. We do not recommend storing aqueous solutions for more than one day.[3]

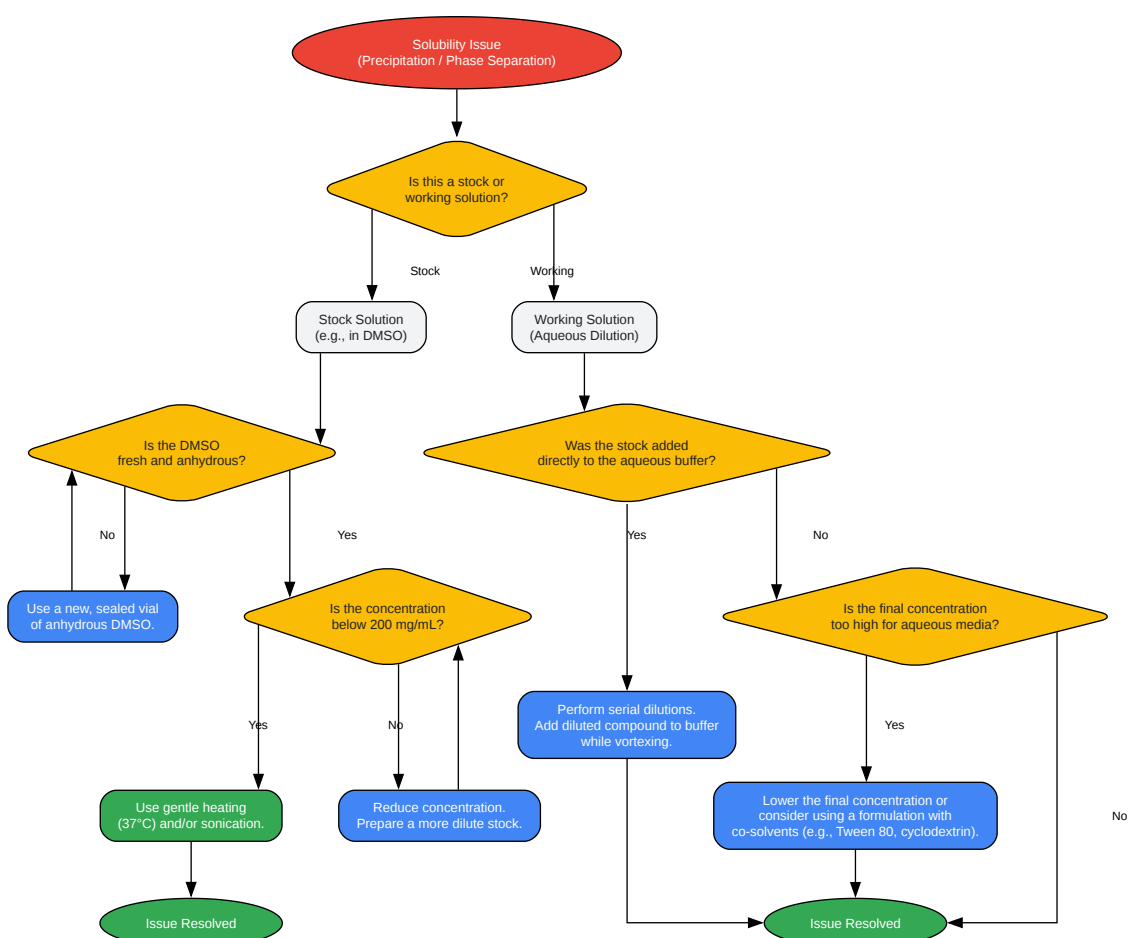
Solubility Data Summary

The following table summarizes the reported solubility of **GSK1059865** in various solvents and formulation vehicles.

Solvent / Vehicle	Application	Max Concentration	Notes	Citations
DMSO	In Vitro Stock Solution	~200 mg/mL (~458.4 mM)	Requires ultrasonication. Use fresh, anhydrous DMSO.	[1][2]
30% SBE- β -CD in Saline	In Vivo Formulation	3.33 mg/mL (7.63 mM)	Results in a clear solution. Requires ultrasonication.	[1][2]
30% PEG300, 70% (10% HP- β -CD in Saline)	In Vivo Formulation	5 mg/mL (11.46 mM)	Results in a suspended solution. Requires ultrasonication.	[1][2]
Saline with 0.5% (v/v) TWEEN 80	In Vivo Formulation	Not specified	Used as a vehicle for intraperitoneal (i.p.) injections in mice.	[1][4]
0.5% HPMC (w/v) in distilled water	In Vivo Formulation	Not specified	Used for administration by gavage in rats.	[1]
5% N-methyl-2-pyrrolidone, 20% Solutol, 75% 2-hydroxypropyl- β -cyclodextrin (20%)	In Vivo Formulation	Not specified	Used for oral or subcutaneous administration.	[5]

Troubleshooting Guide

If you are experiencing solubility issues with **GSK1059865**, follow this workflow to diagnose and solve the problem.



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Caption: Troubleshooting workflow for **GSK1059865** solubility issues.

Experimental Protocols

Protocol 1: Preparation of High-Concentration DMSO Stock Solution (In Vitro)

- Preparation: Allow the vial of **GSK1059865** powder to equilibrate to room temperature before opening to prevent condensation.
- Solvent Addition: Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration (e.g., for a 10 mg vial, add 50 μ L of DMSO to make a 200 mg/mL stock).
- Dissolution: Cap the vial tightly and vortex thoroughly. If the compound does not fully dissolve, place the vial in an ultrasonic water bath for 5-10 minutes.[1][2] Gentle warming to 37°C can also be applied.
- Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store at -80°C for long-term stability.[2]

Protocol 2: Preparation of Formulation for Intraperitoneal Injection (In Vivo)

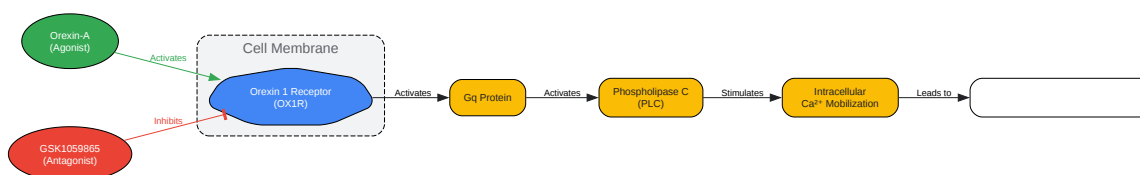
This protocol is adapted from methods used in mouse studies.[1][4]

- Vehicle Preparation: Prepare the vehicle by adding TWEEN 80 to sterile saline to a final concentration of 0.5% (v/v). For example, add 50 μ L of TWEEN 80 to 9.95 mL of saline. Vortex thoroughly until the TWEEN 80 is fully dispersed.
- Compound Addition: Weigh the required amount of **GSK1059865** powder.
- Suspension: Add a small amount of the saline/TWEEN 80 vehicle to the powder to create a paste. Gradually add the remaining vehicle while continuously vortexing or sonicating to ensure a homogenous suspension.

- Administration: Administer the suspension to the animals immediately after preparation. Ensure the suspension is mixed well before drawing each dose.

Signaling Pathway

GSK1059865 is a potent and selective antagonist of the Orexin 1 Receptor (OX1R).[6] The orexin system is involved in regulating a wide range of behaviors, including motivation and reward-seeking.[4][6] Orexin-A is a neuropeptide that binds to and activates OX1R, a G-protein coupled receptor (GPCR). This activation leads to downstream signaling cascades, primarily through Gq proteins, resulting in calcium mobilization.[7] **GSK1059865** blocks this interaction, thereby inhibiting the receptor's function.



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Caption: Simplified Orexin 1 Receptor (OX1R) signaling pathway.

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